

Application Notes and Protocols for In Vitro Use of Recombinant Ebio3

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Compound of Interest

Compound Name: *Ebio3*

Cat. No.: *B15584473*

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Introduction to Ebio3

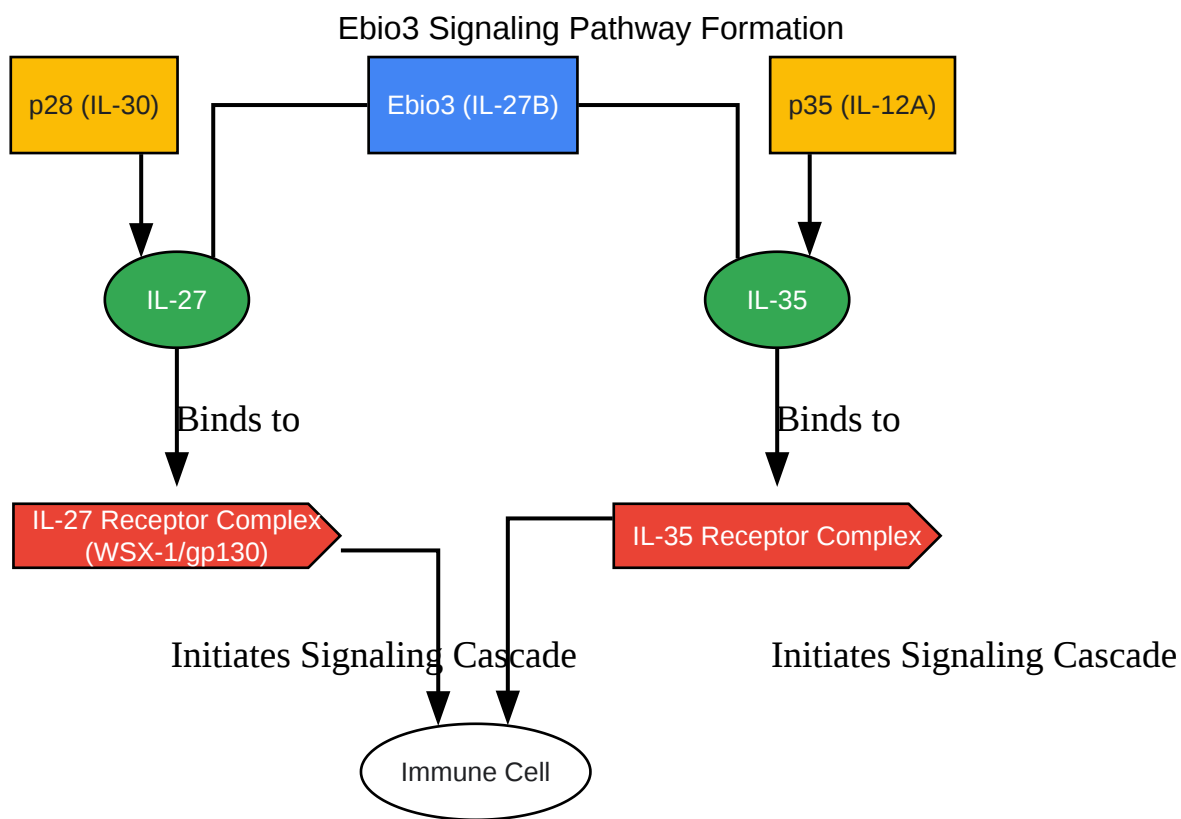
Epstein-Barr virus-induced gene 3 (**Ebio3**), also known as Interleukin-27 subunit beta (IL-27B), is a secreted glycoprotein that plays a critical role in the regulation of the immune system.^{[1][2]} It is a member of the hematopoietin receptor family and is known to form heterodimeric cytokines by associating with other IL-12 family subunits.^{[1][2][3]} Specifically, **Ebio3** pairs with p28 (IL-30) to form Interleukin-27 (IL-27) and with p35 to form Interleukin-35 (IL-35).^{[3][4]} These cytokines have diverse, and sometimes opposing, roles in modulating T-cell responses and inflammation.^{[3][5]} IL-27 can promote pro-inflammatory responses, while IL-35 is generally considered to have immunosuppressive functions.^{[3][5]} Given its central role in immune regulation, recombinant **Ebio3** is an invaluable tool for in vitro studies aimed at understanding immune responses and developing novel therapeutics for autoimmune diseases and cancer.

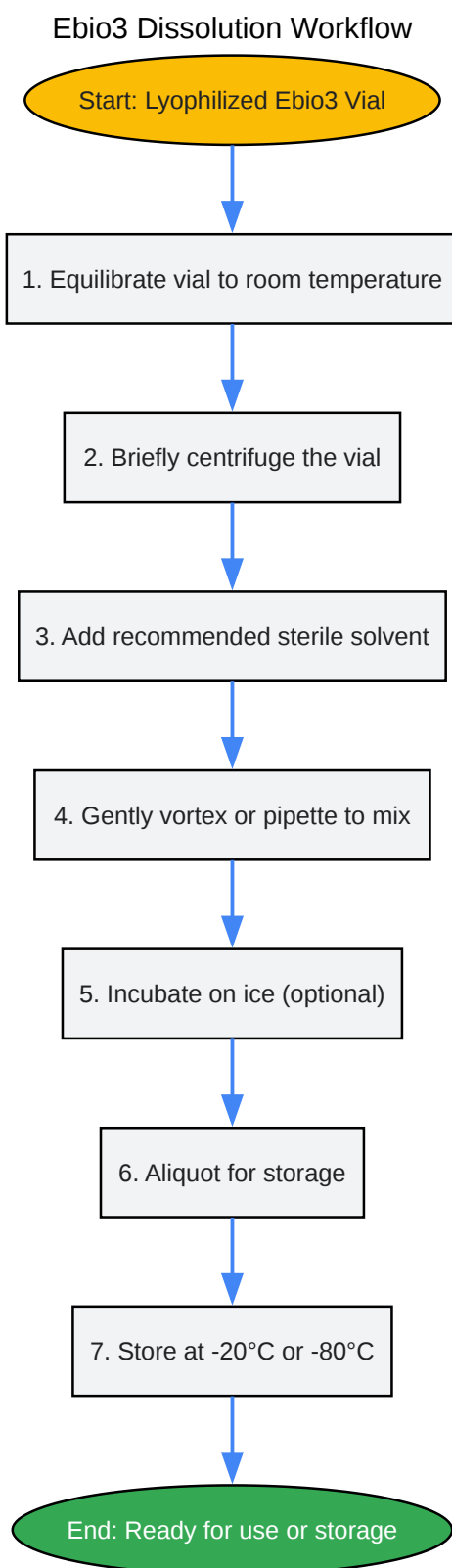
Proper dissolution and handling of lyophilized recombinant **Ebio3** are critical for maintaining its biological activity and ensuring the reproducibility of experimental results. This document provides a detailed protocol for the reconstitution of **Ebio3** and summarizes key data from various suppliers.

Ebio3 Signaling Pathway

Ebio3 functions as a subunit of the heterodimeric cytokines IL-27 and IL-35, which signal through distinct receptor complexes to modulate immune cell activity. The diagram below

illustrates the formation of these cytokines and their interaction with their respective receptors.





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